

# Physical and chemical properties of 2-Chloro-6-fluorophenylhydrazine

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## Compound of Interest

Compound Name: 2-Chloro-6-fluorophenylhydrazine

CAS No.: 175276-74-1

Cat. No.: B070344

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An In-Depth Technical Guide to **2-Chloro-6-fluorophenylhydrazine**: Properties, Reactivity, and Applications

## Introduction: A Versatile Building Block in Modern Chemistry

**2-Chloro-6-fluorophenylhydrazine** (CAS No. 175276-74-1) is a halogenated aromatic hydrazine that has emerged as a pivotal intermediate in the fields of medicinal chemistry and materials science. Its unique trifecta of functional groups—a nucleophilic hydrazine, an electron-withdrawing chlorine atom, and a metabolically robust fluorine atom—provides a powerful tool for synthetic chemists. This guide offers an in-depth exploration of its core physical and chemical properties, reactivity profile, and practical applications, providing researchers and drug development professionals with the technical insights necessary for its effective utilization.

The strategic placement of the halogen atoms on the phenyl ring is not coincidental; it is a deliberate design element for modulating the molecule's characteristics. The chlorine atom tends to increase lipophilicity, which can improve a molecule's ability to penetrate biological

membranes, while the fluorine atom is often incorporated to enhance metabolic stability and binding affinity in drug candidates[1][2]. This interplay of properties makes **2-Chloro-6-fluorophenylhydrazine** a highly sought-after precursor for creating complex heterocyclic structures, particularly in the synthesis of innovative pharmaceuticals and agrochemicals[1].

## PART 1: Core Physicochemical Properties

The fundamental physical and chemical characteristics of a compound govern its behavior in both storage and reaction conditions. **2-Chloro-6-fluorophenylhydrazine** is a solid at room temperature, necessitating specific handling procedures. Its key properties are summarized below.

| Property          | Value                                           | Source(s) |
|-------------------|-------------------------------------------------|-----------|
| CAS Number        | 175276-74-1                                     | [3]       |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> ClFN <sub>2</sub> | [1][3]    |
| Molecular Weight  | 160.58 g/mol                                    | [1][3]    |
| Appearance        | White to off-white solid                        | [4]       |
| Melting Point     | 67-69 °C                                        | [4]       |
| Boiling Point     | 210 °C at 760 mmHg                              | [4]       |
| InChI Key         | CGMWMYHEKGCISN-UHFFFAOYSA-N                     | [3]       |
| Purity (Typical)  | ≥98%                                            |           |

## PART 2: Chemical Reactivity and Mechanistic Insights

The synthetic utility of **2-Chloro-6-fluorophenylhydrazine** is primarily dictated by the nucleophilic character of the hydrazine moiety, modulated by the electronic and steric effects of the ortho-substituents.

### Nucleophilicity and Steric Hindrance

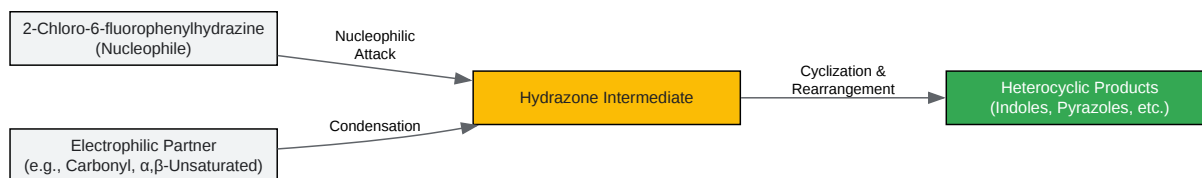
The hydrazine group (-NHNH<sub>2</sub>) is inherently nucleophilic due to the lone pair of electrons on the terminal nitrogen atom. This allows it to readily attack electrophilic centers, forming the basis for many classical and modern chemical transformations. However, the presence of both a chloro and a fluoro group at the ortho positions introduces significant electronic and steric effects.

- **Inductive Effect:** Both halogens are strongly electron-withdrawing, which decreases the electron density on the phenyl ring and, by extension, slightly reduces the nucleophilicity of the attached hydrazine compared to unsubstituted phenylhydrazine.
- **Steric Hindrance:** The placement of two substituents adjacent to the point of attachment for the hydrazine group creates steric bulk, which can influence the regioselectivity of its reactions and may require more forcing conditions for transformations to proceed efficiently.

## Key Synthetic Applications

This molecule is a cornerstone for building complex heterocyclic systems that are prevalent in biologically active compounds.

- **Fischer Indole Synthesis:** As a substituted hydrazine, it is a prime candidate for the Fischer indole synthesis, reacting with ketones or aldehydes to form indoles—a privileged scaffold in medicinal chemistry.
- **Pyrazole and Triazole Formation:** It serves as a key intermediate in the synthesis of fluorinated pharmaceuticals, particularly in the development of pyrazole and triazole derivatives that exhibit biological activity[1]. These nitrogen-containing rings are crucial for enhancing metabolic stability and binding affinity in drug candidates[1].
- **Dyes and Probes:** Its electron-modulating properties also make it useful in the preparation of specialized dyes and fluorescent probes[1].

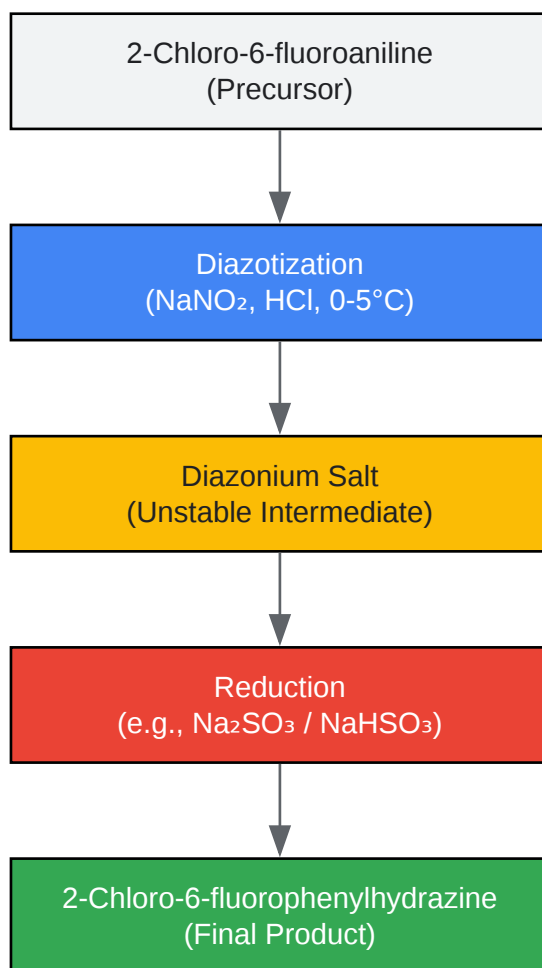


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Caption: General reactivity workflow of **2-Chloro-6-fluorophenylhydrazine**.

## PART 3: Illustrative Synthesis Pathway

The most common and industrially scalable method for producing substituted phenylhydrazines involves the diazotization of an aniline precursor followed by reduction. This ensures high yields and purity.



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Caption: A typical two-step synthesis of **2-Chloro-6-fluorophenylhydrazine**.

## Experimental Protocol: Synthesis from 2-Chloro-6-fluoroaniline

This protocol is an illustrative procedure based on established chemical principles for phenylhydrazine synthesis[5][6].

### Step 1: Diazotization of 2-Chloro-6-fluoroaniline

- In a three-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, combine 2-Chloro-6-fluoroaniline (1.0 eq) with 3M hydrochloric acid (4.0 eq).

- Cool the resulting slurry to 0-5 °C using an ice-salt bath. Causality: Low temperatures are critical to prevent the premature decomposition of the diazonium salt to be formed.
- Dissolve sodium nitrite (1.1 eq) in a minimal amount of cold water and add it dropwise to the aniline slurry over 30-45 minutes, ensuring the internal temperature does not exceed 5 °C.
- Stir the reaction mixture for an additional 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt.

#### Step 2: Reduction of the Diazonium Salt

- In a separate, larger vessel, prepare a solution of sodium sulfite (3.0 eq) in water. Cool this solution to 10 °C.
- Slowly add the cold diazonium salt solution from Step 1 to the sodium sulfite solution. The rate of addition should be controlled to maintain the temperature below 20 °C. Causality: The reduction reaction is exothermic; controlled addition prevents runaway reactions and degradation of the product.
- Once the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours.
- The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be extracted with a suitable organic solvent (e.g., ethyl acetate), washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product, which can be purified by recrystallization or column chromatography.

## PART 4: Safety, Handling, and Storage

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **2-Chloro-6-fluorophenylhydrazine**.

### GHS Hazard Information

|                          |                                                                                                                                                                                                                                                                                                                |
|--------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pictogram                | GHS07 (Harmful)                                                                                                                                                                                                                                                                                                |
| Signal Word              | Warning[7]                                                                                                                                                                                                                                                                                                     |
| Hazard Statements        | H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation.[7] H319: Causes serious eye irritation.[7] H335: May cause respiratory irritation.[4][7]                                                                                                               |
| Precautionary Statements | P261: Avoid breathing dust.[7] P280: Wear protective gloves/eye protection/face protection. [7] P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8] |

## Handling and Storage Recommendations

- **Engineering Controls:** Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors[9]. Ensure that eyewash stations and safety showers are readily accessible[10].
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield[7][9].
- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials. The compound should be stored under an inert atmosphere (e.g., nitrogen) at 2-8°C to prevent degradation, as it is sensitive to air and light[4][9].

## First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention[7][10].

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention[10].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention[10].
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them two glasses of water to drink. Seek immediate medical attention[9].

## Conclusion

**2-Chloro-6-fluorophenylhydrazine** is more than a simple chemical reagent; it is a strategically designed building block that offers a unique combination of reactivity and stability. Its well-defined physical properties and predictable chemical behavior, centered around the nucleophilic hydrazine group, make it an invaluable asset in the synthesis of high-value molecules, particularly in the pharmaceutical industry. By understanding its properties, reactivity, and handling requirements as detailed in this guide, researchers can safely and effectively harness its synthetic potential to drive innovation in drug discovery and materials science.

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